

In-Depth Technical Guide to the Structural Determination of Mercury(II) Hydrogenphosphate (HgHPO₄)

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Compound of Interest

Compound Name: Mercury phosphate

Cat. No.: B083786

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural determination of mercury(II) hydrogenphosphate (HgHPO₄). It consolidates crystallographic data, outlines experimental methodologies, and presents visualizations to facilitate a deeper understanding of this inorganic compound.

Crystallographic Structure

The definitive structural elucidation of mercury(II) hydrogenphosphate was accomplished through single-crystal X-ray diffraction analysis. The compound crystallizes in the triclinic space group *P*1. This crystallographic study remains the primary source of structural data for this compound.

Crystal Data and Structure Refinement

The fundamental crystallographic parameters for HgHPO₄ have been determined and are summarized in the table below. These values provide the basis for understanding the unit cell and the arrangement of atoms within the crystal lattice.

Parameter	Value
Formula	HgHPO ₄
Formula Weight	297.57 g/mol
Crystal System	Triclinic
Space Group	P $\bar{1}$
a (Å)	6.288(2)
b (Å)	7.309(2)
c (Å)	7.276(2)
α (°)	79.37(2)
β (°)	85.27(2)
γ (°)	82.85(2)
Volume (Å ³)	325.5
Z (formula units/cell)	4
Calculated Density (g/cm ³)	6.06

Selected Bond Distances and Angles

The coordination environment of the mercury and phosphorus atoms is critical to understanding the compound's structure and potential reactivity. Key bond lengths and angles are presented below.

Bond	Distance (Å)
Hg(1)-O(1)	2.06
Hg(1)-O(5)	2.08
Hg(2)-O(2)	2.05
Hg(2)-O(6)	2.08
P(1)-O(1)	1.54
P(1)-O(2)	1.55
P(1)-O(3)	1.58
P(1)-O(4)	1.52
P(2)-O(5)	1.54
P(2)-O(6)	1.55
P(2)-O(7)	1.57
P(2)-O(8)	1.52

Angle	Degrees (°)
O(1)-Hg(1)-O(5)	174.2
O(2)-Hg(2)-O(6)	173.9
O(1)-P(1)-O(2)	112.5
O(3)-P(1)-O(4)	108.9
O(5)-P(2)-O(6)	112.3
O(7)-P(2)-O(8)	109.2

Experimental Protocols

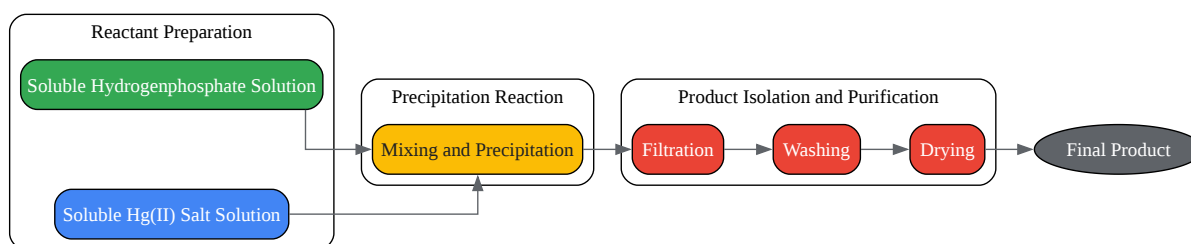
While a detailed, step-by-step synthesis protocol for mercury(II) hydrogenphosphate is not extensively documented in the literature, the seminal structural study refers to the compound

as "synthetic HgHPO_4 ". The characterization of this compound relies on established analytical techniques.

Synthesis of Mercury(II) Hydrogenphosphate

A general approach to the synthesis of sparingly soluble metal phosphates involves the precipitation reaction between a soluble salt of the metal cation and a soluble phosphate salt. For mercury(II) hydrogenphosphate, a plausible synthetic route would involve the reaction of a soluble mercury(II) salt, such as mercury(II) nitrate, with a soluble hydrogenphosphate salt, such as disodium hydrogenphosphate, in an aqueous solution.

Conceptual Synthesis Workflow:



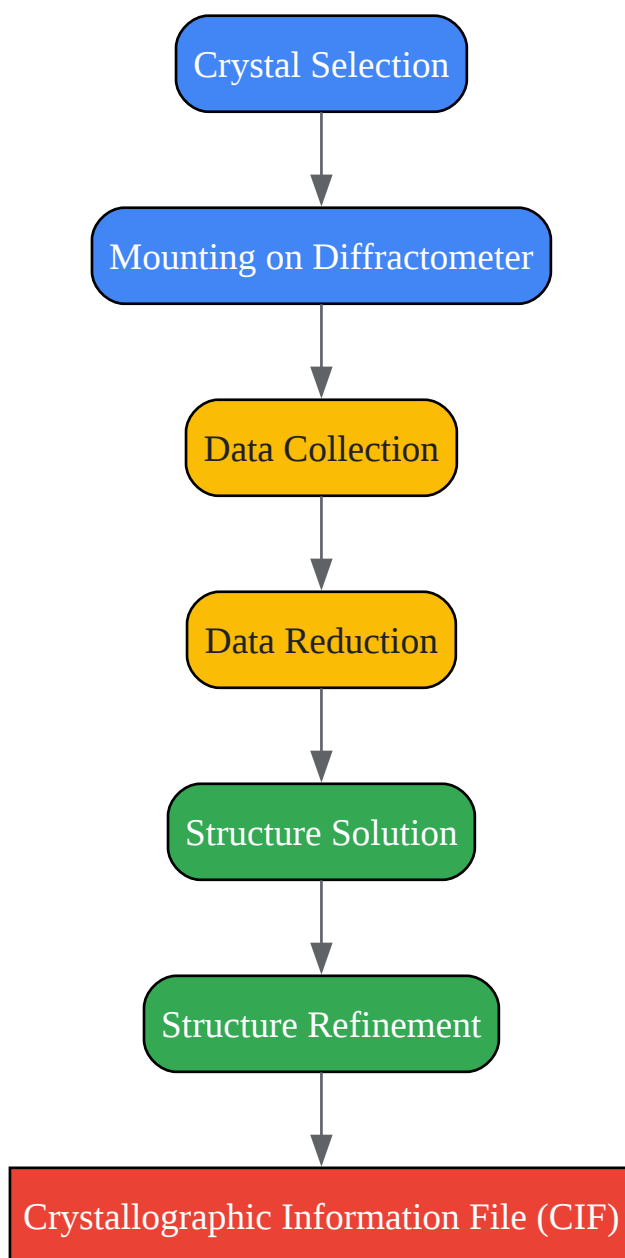
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Conceptual workflow for the synthesis of HgHPO_4 .

Single-Crystal X-ray Diffraction

The structural determination of mercury(II) hydrogenphosphate was achieved through single-crystal X-ray diffraction. This technique provides precise information about the atomic arrangement within a crystal.

Experimental Workflow for Single-Crystal X-ray Diffraction:



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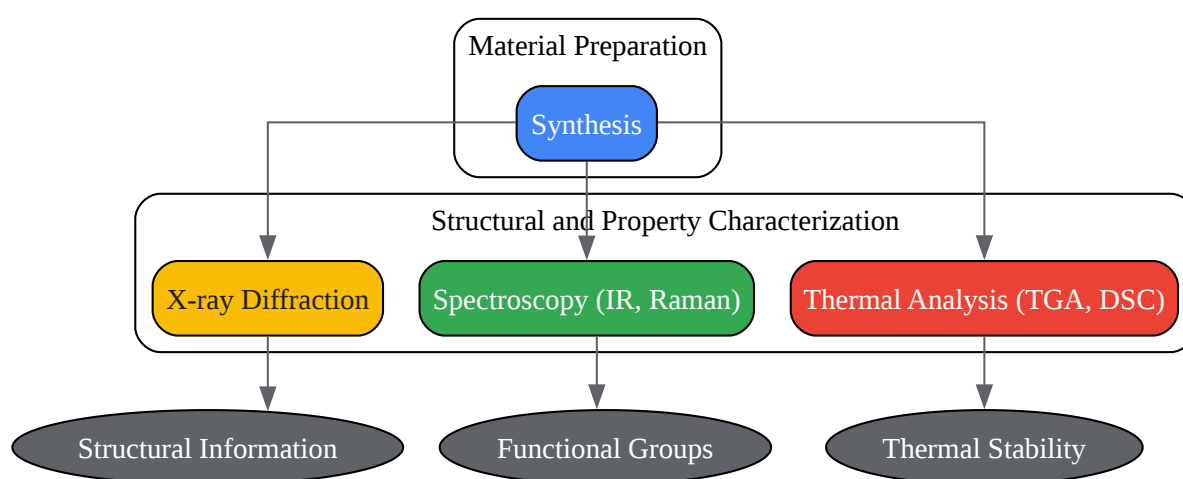
Workflow for single-crystal X-ray diffraction analysis.

Spectroscopic and Thermal Analysis (Comparative)

While specific spectroscopic and thermal analysis data for mercury(II) hydrogenphosphate are not readily available in the published literature, the behavior of other metal hydrogenphosphates can provide valuable insights. Techniques such as Infrared (IR) and Raman spectroscopy are used to identify the vibrational modes of the phosphate and

hydrogenphosphate groups. Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are employed to study the thermal stability and decomposition pathways of such compounds.

Logical Relationship of Analytical Techniques:



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Interrelation of synthesis and analytical techniques.

Conclusion

The structural determination of mercury(II) hydrogenphosphate is well-established through single-crystal X-ray diffraction, revealing a triclinic crystal system. While a detailed synthetic protocol is not explicitly described, it is understood to be a synthetic inorganic compound. Further research into its spectroscopic and thermal properties would provide a more complete understanding of this material. The data and workflows presented in this guide serve as a foundational resource for researchers and professionals working with or interested in mercury-containing compounds and metal phosphates.

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